

Biacetyl Monoxime: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Biacetyl monoxime*

Cat. No.: *B036818*

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An in-depth technical guide on **Biacetyl Monoxime** (CAS No. 57-71-6) for researchers, scientists, and drug development professionals.

Chemical Identity and Synonyms

Biacetyl monoxime is a well-characterized organic compound with the CAS Registry Number 57-71-6.^{[1][2]} It is crucial for researchers to be aware of its various synonyms to ensure comprehensive literature searches and accurate identification of the compound.

Synonym	Abbreviation
Diacetyl monoxime	DAM
2,3-Butanedione monoxime	BDM
Isonitrosoethyl methyl ketone	
(2E)-3-oxobutan-2-one oxime	
2-Oximino-3-butanone	
3-Oxo-2-butanone oxime	

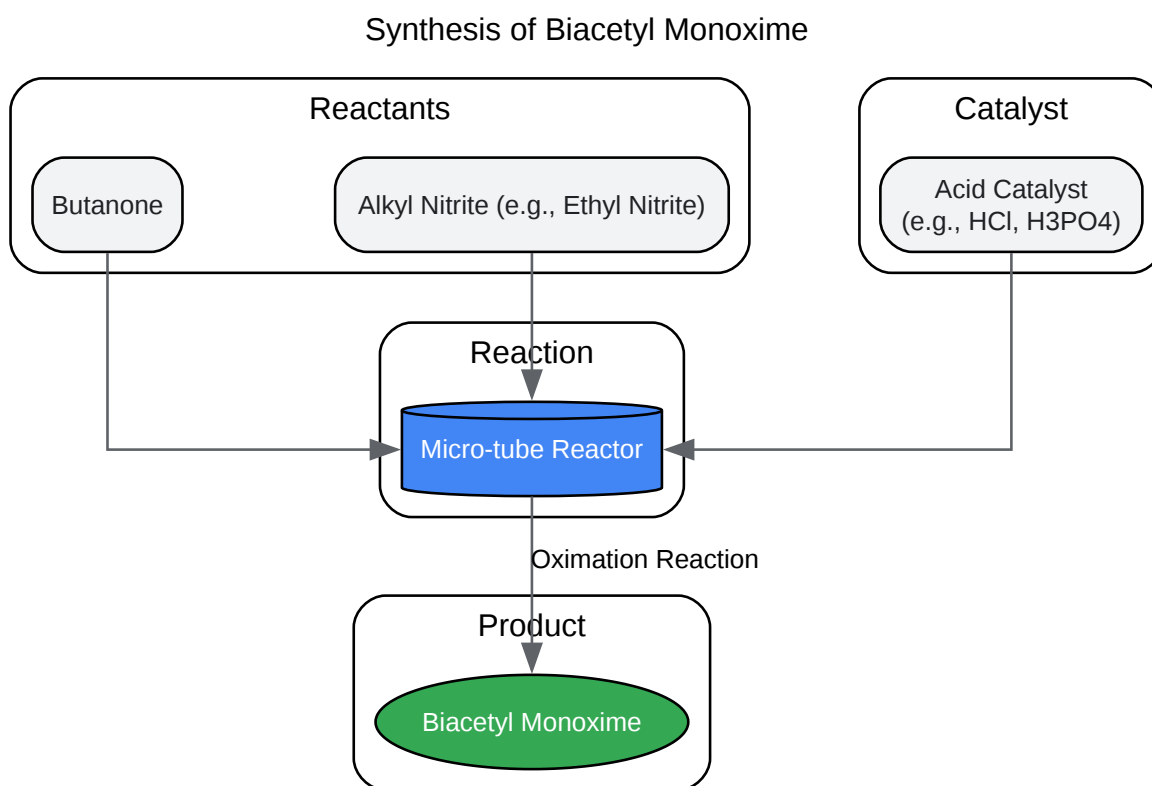
Physicochemical Properties

A thorough understanding of the physicochemical properties of **biacetyl monoxime** is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₄ H ₇ NO ₂	[1][2][3]
Molecular Weight	101.10 g/mol	[1][2][3]
Appearance	White to pale yellow crystalline powder	[3]
Melting Point	75-78 °C	[3][4]
Boiling Point	185-186 °C	[3]
Solubility	Soluble in water, ethanol, DMSO, and dimethylformamide.	
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.	[1]

Synthesis Workflow

The synthesis of **biacetyl monoxime** can be achieved through the oximation of butanone. The following diagram illustrates a general workflow based on described synthesis methods.



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Caption: A simplified workflow for the synthesis of **biacetyl monoxime**.

Experimental Protocols

Colorimetric Determination of Urea

Biacetyl monoxime is widely used for the quantitative determination of urea in biological samples. The following protocol is a standard method for this application.

Principle: In an acidic and heated environment, **biacetyl monoxime** reacts with urea to form a colored diazine product. The intensity of the color, which is proportional to the urea concentration, is measured spectrophotometrically.

Reagents:

- Color Reagent:

- Dissolve 2g of diacetyl monoxime and 0.1g of thiosemicarbazide in 100 mL of distilled water.
- Acid Reagent:
 - Slowly add 200 mL of concentrated sulfuric acid and 1.5 mL of 85% phosphoric acid to 600 mL of distilled water. Cool and dilute to 1 L with distilled water.
- Urea Standard Stock Solution (1 mg/mL):
 - Dissolve 100 mg of urea in 100 mL of distilled water.
- Working Standard Solutions:
 - Prepare a series of dilutions from the stock solution (e.g., 10, 20, 40, 60, 80, 100 µg/mL).

Procedure:

- Sample Preparation: Deproteinize biological samples (e.g., serum, urine) using a suitable method, such as trichloroacetic acid precipitation.
- Reaction Setup:
 - Pipette 1.0 mL of the deproteinized sample, standards, or blank (distilled water) into labeled test tubes.
 - Add 1.0 mL of the Color Reagent to each tube.
 - Add 5.0 mL of the Acid Reagent to each tube and mix well.
- Incubation:
 - Incubate the tubes in a boiling water bath for 20 minutes.
- Cooling:
 - Cool the tubes to room temperature.
- Measurement:

- Measure the absorbance of the solutions at 520 nm using a spectrophotometer.
- Calculation:
 - Construct a standard curve by plotting the absorbance of the standards against their concentrations.
 - Determine the concentration of urea in the sample by interpolating its absorbance on the standard curve.

Myosin ATPase Inhibition Assay (Representative Protocol)

Biacetyl monoxime is a well-known inhibitor of myosin ATPase. This protocol provides a general framework for assessing its inhibitory activity.

Principle: The ATPase activity of myosin is determined by measuring the amount of inorganic phosphate (Pi) released from ATP hydrolysis. The inhibitory effect of **biacetyl monoxime** is quantified by comparing the ATPase activity in the presence and absence of the compound.

Reagents:

- Myosin Solution: Purified myosin (e.g., from skeletal or cardiac muscle) in a suitable buffer (e.g., 50 mM Tris-HCl, pH 7.5, 0.5 M KCl).
- ATP Solution: 100 mM ATP in water, pH 7.0.
- Assay Buffer: 50 mM Tris-HCl, pH 7.5, 5 mM MgCl₂, 1 mM DTT.
- **Biacetyl Monoxime** Stock Solution: Prepare a concentrated stock solution (e.g., 500 mM) in the assay buffer.
- Malachite Green Reagent: For the colorimetric detection of inorganic phosphate.

Procedure:

- Reaction Setup:

- In a microplate, prepare reaction mixtures containing the assay buffer, myosin solution, and varying concentrations of **biacetyl monoxime** (e.g., 0-50 mM). Include a control with no inhibitor.
- Pre-incubation:
 - Pre-incubate the mixtures at the desired temperature (e.g., 25°C or 37°C) for 5-10 minutes.
- Initiation of Reaction:
 - Initiate the ATPase reaction by adding the ATP solution to a final concentration of 1-5 mM.
- Incubation:
 - Incubate the reaction for a fixed period (e.g., 10-30 minutes), ensuring the reaction is in the linear range.
- Termination of Reaction and Phosphate Detection:
 - Stop the reaction by adding the Malachite Green Reagent.
 - Allow color to develop according to the reagent manufacturer's instructions.
- Measurement:
 - Measure the absorbance at the appropriate wavelength (e.g., 620-650 nm).
- Calculation:
 - Calculate the percentage of inhibition for each concentration of **biacetyl monoxime** relative to the control.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Use in Cardiomyocyte Cell Culture

Biacetyl monoxime is often used in cardiomyocyte research to reversibly inhibit contraction, which can improve cell viability during isolation and culture.

Application: To prevent contraction-induced cell death and maintain the structural integrity of isolated adult cardiomyocytes.

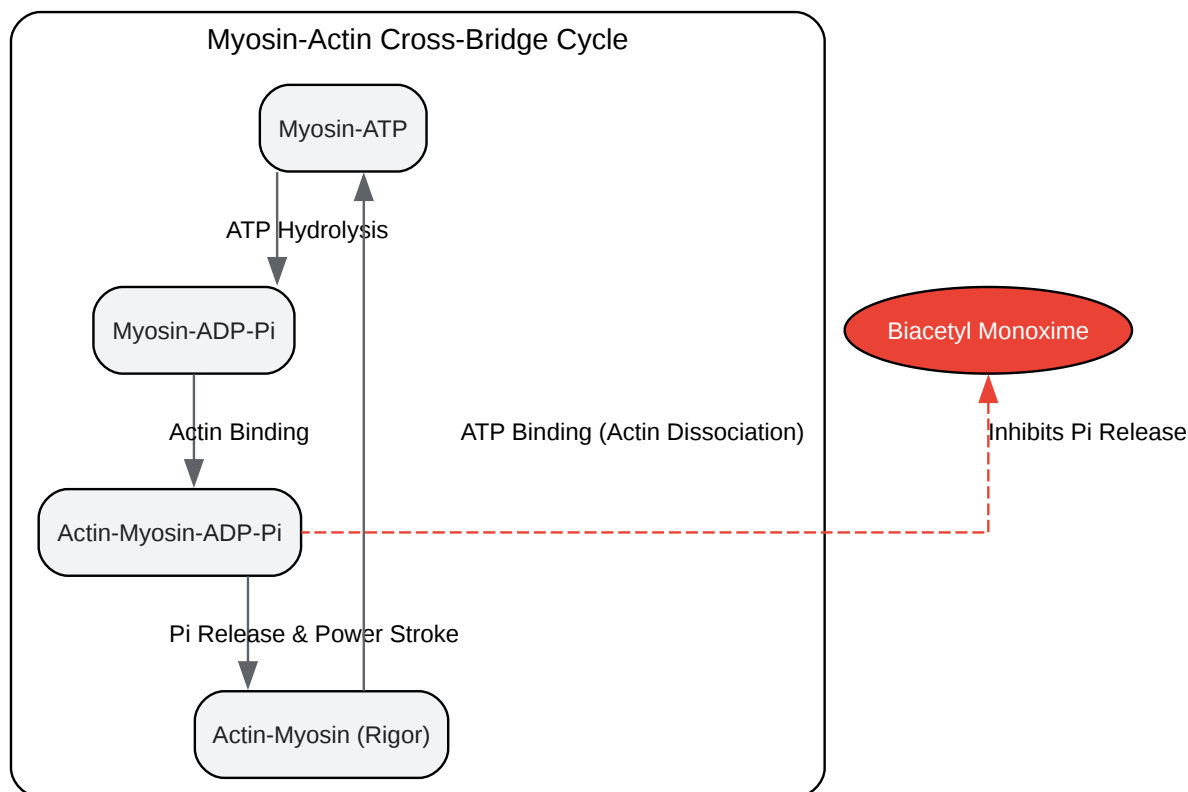
Protocol Outline:

- Isolation: During the enzymatic digestion and isolation of cardiomyocytes, include 10-20 mM **biacetyl monoxime** in the perfusion and digestion buffers.
- Plating and Culture:
 - Plate the isolated cardiomyocytes in culture dishes pre-coated with laminin or another suitable extracellular matrix protein.
 - Use a culture medium (e.g., MEM) supplemented with serum, antibiotics, and 5-10 mM **biacetyl monoxime**.
- Experimental Use:
 - For experiments requiring contracting cells, **biacetyl monoxime** can be washed out from the culture medium. The effects are generally reversible.
 - It is important to note that **biacetyl monoxime** can have off-target effects, and appropriate controls should be included in all experiments.

Mechanism of Action and Signaling Pathways

The primary mechanism of action of **biacetyl monoxime** is the inhibition of myosin ATPase.[5] This inhibition is thought to occur through its interaction with the myosin head, preventing the conformational changes necessary for the power stroke of muscle contraction.

Mechanism of Myosin ATPase Inhibition by Biacetyl Monoxime



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Caption: The inhibitory effect of **biacetyl monoxime** on the myosin-actin cross-bridge cycle.

Safety and Handling

Hazard Statements:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Measures:

- Wear protective gloves, protective clothing, and eye/face protection.[6][7][8]
- Use only outdoors or in a well-ventilated area.
- Avoid breathing dust/fume/gas/mist/vapors/spray.[1][6]
- Wash skin thoroughly after handling.[1][6]
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][6]
- If swallowed, call a poison center or doctor if you feel unwell.[6]
- Store in a well-ventilated place. Keep container tightly closed.[1][6]

This technical guide provides a comprehensive overview of **biacetyl monoxime** for research applications. Researchers should always consult the relevant safety data sheets and published literature before using this compound.

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